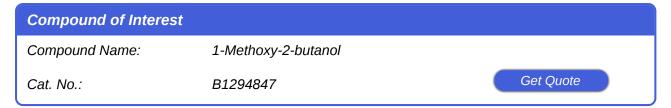


Application Notes and Protocols for 1-Methoxy-2-butanol in Organic Synthesis

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **1-Methoxy-2-butanol** as a solvent in organic synthesis. This document includes its physicochemical properties, applications in specific reaction types with detailed protocols where available, and safety information.

Physicochemical Properties

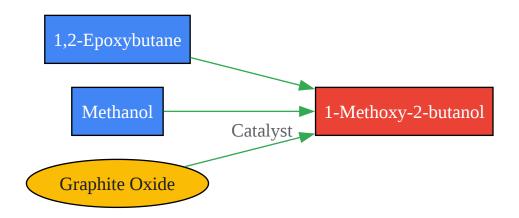
1-Methoxy-2-butanol is a versatile ether alcohol solvent with a unique combination of a hydroxyl group and an ether linkage. This structure imparts both polar and non-polar characteristics, allowing it to dissolve a range of organic compounds. A summary of its key physical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C5H12O2	[1][2]
Molecular Weight	104.15 g/mol	[1][2]
Boiling Point	133-135 °C	[3]
Density	0.906 g/mL at 25 °C	[3]
Flash Point	39 °C (102.2 °F) - closed cup	[3][4]
Refractive Index (n20/D)	1.412	[3]



Synthesis of 1-Methoxy-2-butanol

A common laboratory-scale synthesis of **1-Methoxy-2-butanol** involves the ring-opening of **1**,2-epoxybutane with methanol. This reaction can be efficiently catalyzed by graphite oxide under mild conditions.



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Synthesis of 1-Methoxy-2-butanol.

Experimental Protocol: Synthesis of 1-Methoxy-2-butanol[2]

Materials:

- 1,2-Epoxybutane (1 mmol)
- Methanol (5 mmol)
- Graphite oxide (GO) (1 mg)
- Dichloromethane (CH₂Cl₂)
- Hexane
- Ethyl acetate (EtOAc)

Procedure:



- To a solution of 1,2-epoxybutane (1 mmol) and methanol (5 mmol), add 1 mg of graphite oxide (GO) at room temperature.
- Stir the mixture for the appropriate time as indicated by reaction monitoring (e.g., GC/MS analysis).
- Upon completion, add CH₂Cl₂ to the reaction mixture.
- Filter the mixture and evaporate the solvent under reduced pressure.
- Purify the crude product by flash column chromatography using a mixture of hexane and ethyl acetate (6:1) as the eluent to obtain pure **1-Methoxy-2-butanol**.

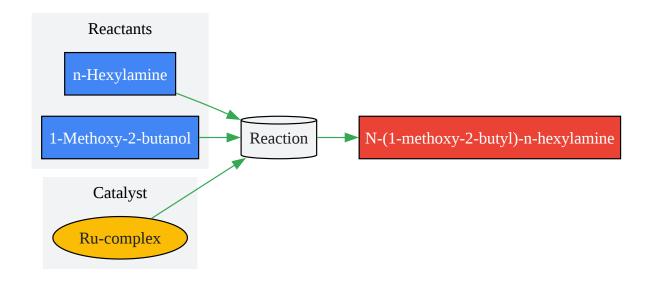
Applications in Organic Synthesis

While not as commonly cited as other ether alcohols like 1-methoxy-2-propanol, **1-Methoxy-2-butanol** has demonstrated utility in specific synthetic transformations.

N-Alkylation of Amines

1-Methoxy-2-butanol can be utilized as a substrate in the N-alkylation of amines. A notable example is the synthesis of N-(1-methoxy-2-butyl)-n-hexylamine from n-hexylamine, catalyzed by a ruthenium complex.[1] This "borrowing hydrogen" methodology involves the in-situ oxidation of the alcohol to a carbonyl compound, which then undergoes reductive amination.





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N-Alkylation using 1-Methoxy-2-butanol.

Experimental Protocol: Synthesis of N-(1-methoxy-2-butyl)-n-hexylamine[1]

While a detailed, step-by-step protocol with specific quantitative data for this reaction using **1-Methoxy-2-butanol** as a solvent is not readily available in the searched literature, a general procedure for ruthenium-catalyzed N-alkylation of amines with alcohols is provided below as a representative method.

General Materials:

- Amine (e.g., n-hexylamine)
- Alcohol (e.g., 1-Methoxy-2-butanol)
- Ruthenium catalyst (e.g., [Ru(p-cymene)Cl₂]₂)
- Bidentate phosphine ligand (e.g., dppf or DPEphos)
- Anhydrous, inert solvent (if the alcohol is not used as the solvent)



General Procedure:

- In a dry reaction vessel under an inert atmosphere (e.g., nitrogen or argon), combine the amine, the alcohol (typically in excess if used as the solvent), the ruthenium catalyst (e.g., 0.5 mol%), and the phosphine ligand.
- Heat the reaction mixture to the required temperature (secondary alcohols may require higher temperatures) and stir for the duration necessary for the reaction to complete, monitoring by a suitable technique (e.g., TLC or GC-MS).
- After the reaction is complete, cool the mixture to room temperature.
- If a solvent was used, remove it under reduced pressure.
- Purify the crude product by an appropriate method, such as column chromatography, to yield the desired N-alkylated amine.

Potential Applications and Considerations

Due to its amphiphilic nature, **1-Methoxy-2-butanol** has the potential to be a useful solvent in a variety of other organic reactions, although specific examples with detailed protocols are scarce in the readily available literature.

- Nucleophilic Substitution Reactions: Like its isomer 1-methoxy-2-propanol, it could serve as a solvent for S_n2 reactions involving polar reactants due to its ability to dissolve both organic substrates and inorganic salts.[4]
- Palladium-Catalyzed Cross-Coupling Reactions: The choice of solvent is crucial in reactions
 like Suzuki-Miyaura and Heck couplings. While specific data for 1-Methoxy-2-butanol is
 lacking, alcohols, in general, can influence the selectivity and efficiency of these reactions.
 Further research would be needed to determine its specific effects.
- Asymmetric Synthesis: The use of chiral solvents can induce enantioselectivity in asymmetric reactions. While 1-Methoxy-2-butanol is typically used as a racemic mixture, its chiral counterpart could potentially be explored as a chiral solvent.

Safety Information



- **1-Methoxy-2-butanol** is a flammable liquid and should be handled with appropriate safety precautions.[3]
- Hazard Classifications: Flammable Liquid, Category 3.[3]
- Signal Word: Warning.[3]
- Hazard Statements: H226 (Flammable liquid and vapor).[3]
- Personal Protective Equipment (PPE): Eyeshields, faceshields, gloves, and a suitable respirator are recommended.[3]
- Storage: Store in a well-ventilated place, away from heat, sparks, and open flames. Keep the container tightly closed.

Key Safety Information.

Disclaimer: The information provided is for research and development purposes only. All procedures should be carried out by trained professionals in a suitably equipped laboratory. Always consult the relevant Safety Data Sheet (SDS) before handling any chemicals.

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